

Application of Pentabromotoluene in Rubber Compounding: Application Notes and Protocols

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Compound of Interest

Compound Name: Pentabromotoluene

Cat. No.: B047190

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Introduction

Pentabromotoluene is a brominated flame retardant utilized to enhance the fire resistance of various polymers, including rubbers such as Styrene-Butadiene Rubber (SBR), Ethylene Propylene Diene Monomer (EPDM), and Natural Rubber (NR).[1] Its primary function is to inhibit or suppress combustion in the gas phase. This is often achieved through a synergistic mechanism with antimony trioxide, which enhances the flame-retardant effect.[2][3][4][5] The incorporation of **pentabromotoluene** and a synergist like antimony trioxide into rubber formulations can significantly improve their performance in standard flammability tests, such as UL 94 and Limiting Oxygen Index (LOI). However, the addition of these flame retardants can also influence the mechanical properties of the rubber, such as tensile strength, elongation at break, and hardness.

This document provides detailed application notes and experimental protocols for the use of **pentabromotoluene** in rubber compounding. It includes illustrative quantitative data, methodologies for key experiments, and diagrams to visualize workflows and mechanisms.

Data Presentation

The following tables summarize the expected effects of flame retardants on the mechanical and flammability properties of rubber compounds. Due to the limited availability of specific public data for **pentabromotoluene**, the following data for a representative flame retardant system in

EPDM is provided for illustrative purposes. The trends observed are generally expected to be similar for **pentabromotoluene** in various rubber types.

Table 1: Illustrative Mechanical Properties of a Flame-Retardant EPDM Rubber Compound

Property	Test Method	Control EPDM (No FR)	EPDM with FR System (phr)
Tensile Strength (MPa)	ASTM D412	15.2	12.8
Elongation at Break (%)	ASTM D412	450	380
Hardness (Shore A)	ASTM D2240	65	75

FR System: Representative of a brominated flame retardant and antimony trioxide system.

Table 2: Illustrative Flammability Properties of a Flame-Retardant EPDM Rubber Compound

Property	Test Method	Control EPDM (No FR)	EPDM with FR System (phr)
UL 94 Rating (3 mm)	UL 94	No Rating	V-0
Limiting Oxygen Index (%)	ASTM D2863	18	28

FR System: Representative of a brominated flame retardant and antimony trioxide system.

Experimental Protocols

Rubber Compounding via Two-Roll Mill

This protocol describes the incorporation of **pentabromotoluene** and antimony trioxide into a rubber matrix using a two-roll mill.

Materials:

- Base Rubber (SBR, EPDM, or Natural Rubber)
- **Pentabromotoluene**
- Antimony Trioxide
- Other compounding ingredients (e.g., carbon black, zinc oxide, stearic acid, curatives)

Equipment:

- Two-roll mill with adjustable nip gap and temperature control
- Analytical balance
- Spatula
- Mill knives

Procedure:

- Mastication of the Base Rubber:
 - Set the two-roll mill to a temperature of approximately 70°C.
 - Set the nip gap to a small opening (e.g., 1-2 mm).
 - Pass the raw rubber through the mill several times until it forms a smooth, continuous sheet (banding) on one of the rolls. This process, known as mastication, reduces the viscosity of the rubber.
- Incorporation of Additives:
 - Widen the nip gap slightly (e.g., 2-3 mm).
 - Gradually add the pre-weighed compounding ingredients onto the rubber sheet in the following order:
 - Zinc oxide and stearic acid (activators)

- Antioxidants and antiozonants
- Carbon black or other fillers
- **Pentabromotoluene** and antimony trioxide
- After each addition, perform several cuts and folds of the rubber sheet to ensure thorough mixing and uniform dispersion of the additives.
- Addition of Curatives:
 - Reduce the mill temperature if necessary to prevent premature vulcanization (scorching).
 - Add the curative package (e.g., sulfur and accelerators) to the compound.
 - Mix until the curatives are evenly dispersed, but avoid over-mixing which can generate excessive heat.
- Sheeting Out:
 - Adjust the nip gap to the desired final thickness of the rubber sheet.
 - Pass the compounded rubber through the mill one final time to create a uniform sheet.
 - Allow the compounded rubber sheet to cool on a flat surface.

Vulcanization (Curing)

This protocol describes the process of cross-linking the rubber compound to achieve its final properties.

Materials:

- Uncured, compounded rubber sheet

Equipment:

- Compression molding press with heated platens

- Mold of desired dimensions
- Timer

Procedure:

- Preheating the Press:
 - Preheat the platens of the compression molding press to the specified vulcanization temperature for the rubber compound (typically 150-170°C).
- Molding:
 - Cut the uncured rubber sheet to a size that slightly overfills the mold cavity.
 - Place the rubber preform into the preheated mold.
- Curing:
 - Close the press and apply a specific pressure (e.g., 10-20 MPa).
 - Start the timer for the predetermined vulcanization time (cure time), which is typically determined from rheometer data.
- Demolding:
 - Once the cure time is complete, carefully open the press and remove the mold.
 - Demold the vulcanized rubber part while it is still hot, taking necessary safety precautions.
 - Allow the part to cool to room temperature.

Flammability Testing: UL 94 Vertical Burn Test

This protocol outlines the procedure for conducting the UL 94 vertical burn test to assess the flammability of the rubber compound.

Materials:

- Vulcanized rubber specimens (typically 125 mm x 13 mm x desired thickness)
- Surgical cotton

Equipment:

- UL 94 test chamber
- Bunsen burner with a supply of methane gas
- Timer
- Clamps for holding the specimen

Procedure:

- Specimen Conditioning:
 - Condition the test specimens at $23 \pm 2^{\circ}\text{C}$ and $50 \pm 5\%$ relative humidity for a minimum of 48 hours prior to testing.
- Test Setup:
 - Secure a specimen in the clamp in a vertical position within the test chamber.
 - Place a small piece of surgical cotton on the base of the chamber, directly below the specimen.
- First Flame Application:
 - Adjust the Bunsen burner to produce a 20 mm high blue flame.
 - Apply the flame to the bottom edge of the specimen for 10 seconds.
 - Remove the flame and simultaneously start a timer to measure the afterflame time (t1).
- Second Flame Application:

- Immediately after the flaming combustion ceases, reapply the flame for another 10 seconds.
- Remove the flame and simultaneously start timers to measure the second afterflame time (t2) and the afterglow time (t3).
- Observations:
 - Record t1, t2, and t3 for each specimen.
 - Note whether any flaming drips from the specimen ignite the cotton below.
 - Observe if the specimen burns up to the holding clamp.
- Classification:
 - Classify the material as V-0, V-1, or V-2 based on the criteria outlined in the UL 94 standard, which considers the afterflame times, afterglow time, and whether flaming drips ignite the cotton.

Flammability Testing: Limiting Oxygen Index (LOI)

This protocol describes the determination of the minimum oxygen concentration required to support the flaming combustion of the rubber material.

Materials:

- Vulcanized rubber specimens (typically in the form of a rod or strip)

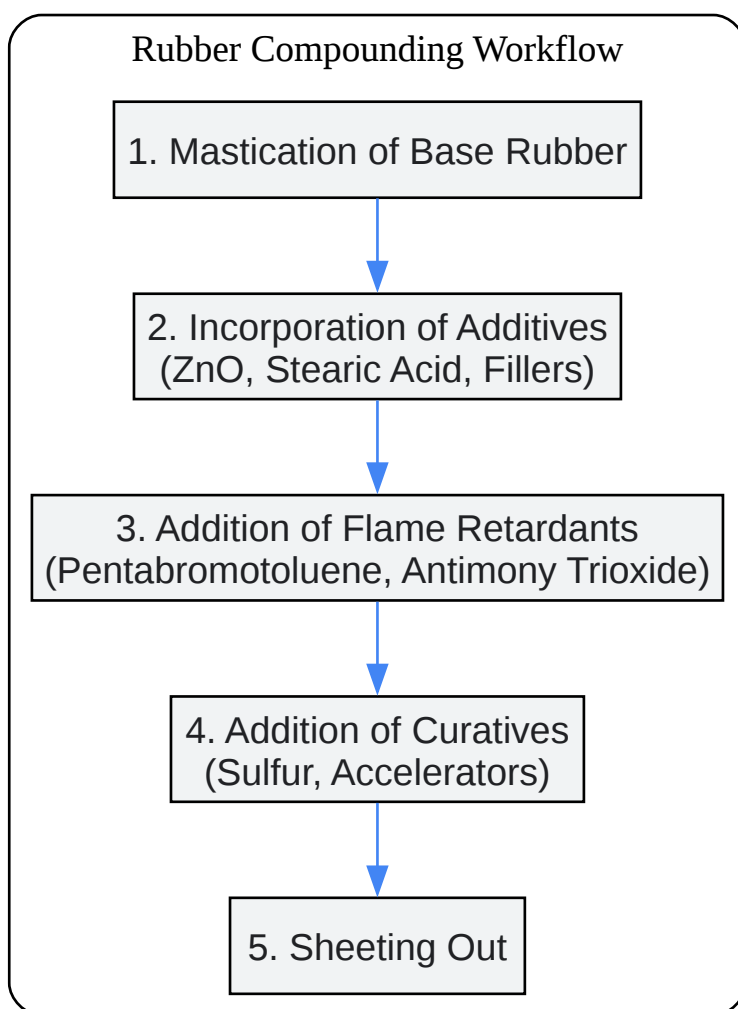
Equipment:

- LOI apparatus (a vertical glass column with controlled oxygen and nitrogen flow)
- Ignition source (e.g., a propane torch)
- Flow meters for oxygen and nitrogen

Procedure:

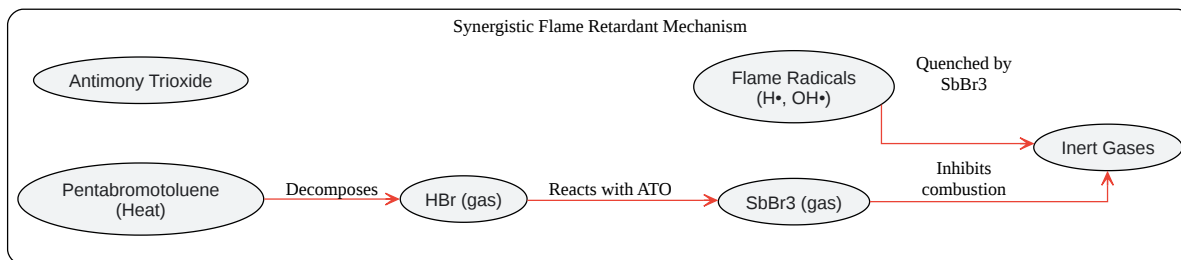
- Specimen Placement:
 - Mount the specimen vertically in the center of the glass column.
- Setting the Atmosphere:
 - Introduce a mixture of oxygen and nitrogen into the column at a controlled flow rate. Start with an oxygen concentration estimated to be below the LOI of the material.
- Ignition:
 - Ignite the top of the specimen with the ignition source and then remove the igniter.
- Observation:
 - Observe the burning behavior of the specimen. The test is considered positive if the flame propagates for a specified distance or time.
- Adjusting Oxygen Concentration:
 - If the specimen extinguishes, increase the oxygen concentration in the next test. If it continues to burn, decrease the oxygen concentration.
 - Repeat the test with new specimens, adjusting the oxygen concentration until the minimum concentration that supports combustion is determined.
- Calculating LOI:
 - The LOI is calculated as the percentage of oxygen in the final gas mixture.

Mandatory Visualizations



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Caption: Workflow for rubber compounding with **pentabromotoluene**.



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Caption: Synergistic flame retardant action of **pentabromotoluene** and antimony trioxide.

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References

- 1. CN101280075B - Flame-retardant styrene-butadiene rubber - Google Patents [patents.google.com]
- 2. flame-retardant.alfa-chemistry.com [flame-retardant.alfa-chemistry.com]
- 3. researchgate.net [researchgate.net]
- 4. JRM | Free Full-Text | A Comprehensive Review of Natural Rubber Composites: Properties, Compounding Aspects, and Renewable Practices with Natural Fibre Reinforcement [techscience.com]
- 5. researchgate.net [researchgate.net]
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